

Isolongifolanone: A Technical Guide for Researchers

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Isolongifolanone*

Cat. No.: *B7823585*

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An in-depth examination of the chemical properties, synthesis, and biological activities of **Isolongifolanone** for scientific and drug development applications.

Isolongifolanone is a sesquiterpenoid ketone, a compound of significant interest in the fragrance and chemical industries.[1] This technical guide provides a comprehensive overview of its chemical identity, molecular structure, physicochemical properties, synthesis protocols, and known biological activities, tailored for researchers, scientists, and professionals in drug development.

Core Chemical Identity

Isolongifolanone is identified by several CAS numbers, with 29461-14-1 being a primary identifier.[2][3] It is also commonly known as isolongifolene ketone.[3]

| Identifier | Value |
|--------------------|---|
| Primary CAS Number | 29461-14-1[2][3] |
| Other CAS Numbers | 23787-90-8[4] |
| Molecular Formula | C15H24O[2] |
| Molecular Weight | 220.35 g/mol [2] |
| IUPAC Name | (2S,4aS)-1,1,5,5-Tetramethylhexahydro-1H-2,4a-methanonaphthalen-8(2H)-one[3] |
| Synonyms | Isolongifolene ketone, 2,2,7,7-Tetramethyltricyclo[6.2.1.0(1,6)]-undecan-5-one[3] |

Molecular Structure:

The molecular structure of **Isolongifolanone** is characterized by a complex tricyclic system.

Caption: A 2D representation of the **Isolongifolanone** molecular structure.

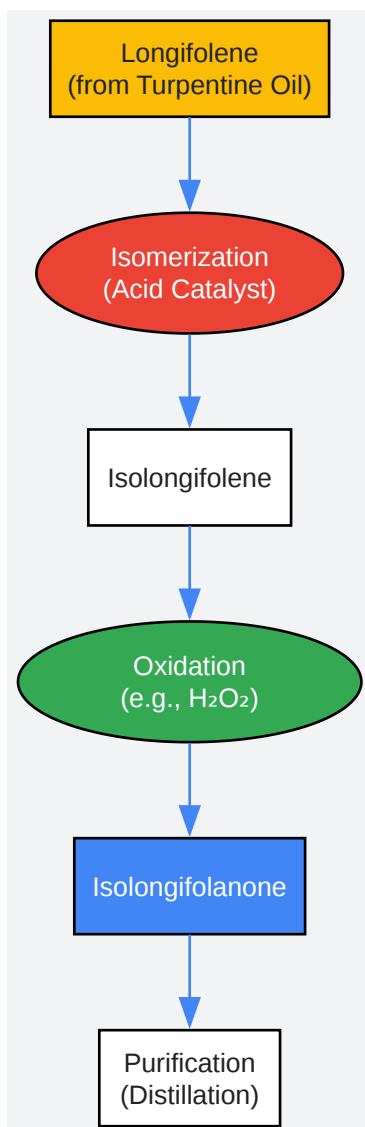
Physicochemical Properties

Isolongifolanone is typically a colorless to pale yellow liquid with a characteristic woody, earthy, and camphoraceous odor.[5] Its properties make it a valuable ingredient in the fragrance industry for imparting woody and amber notes.

| Property | Value |
|------------------|---|
| Physical State | Liquid |
| Color | Colorless to pale yellow |
| Odor | Woody, amber, dry, with cedar, vetiver, and musky notes |
| Boiling Point | 286.8 ± 8.0 °C (Predicted)[6] |
| Flash Point | 122.50 °C[7] |
| Density | ~1.00 ± 0.1 g/cm ³ (Predicted)[6] |
| Vapor Pressure | 0.5 Pa at 20°C[6] |
| Water Solubility | 25.3 mg/L at 20°C[6] |
| logP | 4.9 at 35°C[6] |

Synthesis of Isolongifolanone

Isolongifolanone is synthetically produced from longifolene, a component of turpentine oil. The synthesis can be achieved through a one-step or a two-step process.



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Caption: General workflow for the synthesis of **Isolongifolanone** from Longifolene.

Experimental Protocol: Two-Step Synthesis

A common method for synthesizing **Isolongifolanone** involves a two-step process: the isomerization of longifolene to isolongifolene, followed by oxidation.

Step 1: Isomerization of Longifolene to Isolongifolene

- Reactants: Longifolene, a small amount of concentrated sulfuric acid, and glacial acetic acid.

- Procedure:
 - A mixture of glacial acetic acid and a catalytic amount of concentrated sulfuric acid is prepared in a reaction vessel.
 - The mixture is heated using a water bath to a controlled temperature.
 - Longifolene is added dropwise to the heated mixture.
 - The reaction is allowed to proceed until the isomerization is complete, which can be monitored by techniques such as gas chromatography (GC).
 - Upon completion, the reaction mixture is cooled.

Step 2: Oxidation of Isolongifolene to **Isolongifolanone**

- Reactants: Isolongifolene from Step 1, 30% hydrogen peroxide.
- Procedure:
 - The cooled reaction mixture containing isolongifolene is maintained at a temperature between 35-50°C.
 - 30% hydrogen peroxide is added dropwise. The molar ratio of isolongifolene to hydrogen peroxide is typically in the range of 1:1.1 to 1:1.4.^[6]
 - After the addition is complete, the reaction is stirred until completion.
 - The product is then separated, neutralized, washed with water, and dried.
 - Final purification is achieved by distillation to yield **Isolongifolanone**.^[6]

A one-step synthesis method from longifolene has also been reported to achieve a yield comparable to the two-step method.^[3]

Applications and Biological Activity

The primary application of **Isolongifolanone** is in the fragrance industry, where its persistent woody and earthy notes are highly valued.^[8] It is used in a variety of products, including perfumes, cosmetics, soaps, and incense.^{[1][5]}

Beyond its use in fragrances, **Isolongifolanone** has demonstrated several interesting biological activities that are of interest to researchers in drug development and other fields.

- **Insect Repellent:** Studies have shown that **Isolongifolanone** possesses repellent properties against ticks and mosquitoes, suggesting its potential as an alternative to synthetic repellents like DEET.^{[1][9]}
- **Antimicrobial and Antifungal Properties:** Research is ongoing into its potential antifungal and antimicrobial activities.^[1]
- **Acaricidal Activity:** There is evidence to suggest it has activity against mites such as *Tetranychus urticae*.^[7]
- **Chiral Ligand Intermediate:** It has been used as a bridged core to prepare chiral ligands for the estrogen receptor, with potential applications in preventing and treating breast cancer and for menopausal hormone replacement.^[2]

Toxicology and Safety

The safety of **Isolongifolanone** has been assessed for its use in consumer products.

| Endpoint | Result | Reference |
|----------------------------------|------------------------------------|-----------------|
| Oral LD50 (rat) | > 5000 mg/kg | ^[7] |
| Dermal LD50 (rabbit) | > 5000 mg/kg | ^[7] |
| Skin Sensitization | Considered a weak skin sensitizer. | ^[10] |
| Genotoxicity | Not expected to be genotoxic. | ^[10] |
| Aquatic Toxicity (Daphnia magna) | EC50: 2.3 mg/L (48 h) | ^[11] |
| Aquatic Toxicity (Algae) | EC50: 9.5 mg/L (72 h) | ^[11] |

Handling and Safety Precautions: Standard laboratory safety practices should be followed when handling **Isolongifolanone**. It is recommended to handle it in a well-ventilated area and wear appropriate personal protective equipment, including gloves and eye protection.[11] Avoid contact with skin and eyes.[11]

This technical guide provides a summary of the current knowledge on **Isolongifolanone**. Further research may uncover additional properties and applications for this versatile molecule.

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- To cite this document: BenchChem. [Isolongifolanone: A Technical Guide for Researchers]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b7823585#isolongifolanone-cas-number-and-molecular-structure]

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